

AM-0561 solubility problems and solutions

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Compound of Interest

Compound Name: AM-0561

Cat. No.: B15073959

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Technical Support Center: AM-0561

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **AM-0561**, a potent inhibitor of NF- κ B inducing kinase (NIK).

Frequently Asked Questions (FAQs)

Q1: What is **AM-0561** and what is its mechanism of action?

A1: **AM-0561** is a highly potent and selective small molecule inhibitor of NF- κ B inducing kinase (NIK), with a reported K_i of 0.3 nM.^{[1][2]} NIK is a central component of the non-canonical NF- κ B signaling pathway, which is involved in various physiological and pathological processes, including immune responses, lymphoid organogenesis, and certain cancers. By inhibiting NIK, **AM-0561** blocks the downstream signaling cascade that leads to the activation of p52/RelB transcription factors.

Q2: What are the basic physicochemical properties of **AM-0561**?

A2: The key physicochemical properties of **AM-0561** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C18H13ClN6OS	[1]
Molecular Weight	396.85 g/mol	[1]
Appearance	Solid	[1]
Purity	>98% (as determined by HPLC)	

Q3: What is the recommended solvent for dissolving **AM-0561**?

A3: The recommended solvent for preparing stock solutions of **AM-0561** is dimethyl sulfoxide (DMSO). A solubility of up to 10 mM in DMSO has been reported.[1]

Q4: How should I store **AM-0561**?

A4: Proper storage is crucial to maintain the stability and activity of **AM-0561**.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	12 Months	[1]
4°C	6 Months	[1]	
In Solvent (e.g., DMSO)	-80°C	6 Months	[1]
-20°C	1 Month	[1]	

It is highly recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Troubleshooting Guide: AM-0561 Solubility Problems

This guide addresses common solubility issues encountered when working with **AM-0561** in experimental settings.

Problem 1: My **AM-0561** powder is not fully dissolving in DMSO.

- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit of 10 mM.
- Solution:
 - Reduce Concentration: Try preparing a lower concentration stock solution (e.g., 5 mM or 1 mM).
 - Gentle Warming: Warm the solution briefly to 37°C in a water bath. Caution: Do not overheat, as it may degrade the compound.
 - Sonication: Use a bath sonicator for 5-10 minutes to aid dissolution.
 - Vortexing: Vortex the solution for several minutes.

Problem 2: **AM-0561** precipitates when I dilute my DMSO stock solution into an aqueous buffer (e.g., PBS, cell culture medium).

- Possible Cause: **AM-0561**, like many kinase inhibitors, likely has poor aqueous solubility. The abrupt change in solvent polarity when diluting from DMSO to an aqueous solution causes the compound to "crash out."
- Solutions:
 - Minimize Final DMSO Concentration: Ensure the final concentration of DMSO in your assay is as low as possible, ideally below 0.5%. High concentrations of DMSO can be toxic to cells and can also contribute to precipitation.
 - Stepwise Dilution: Instead of a single large dilution, perform serial dilutions. First, dilute the DMSO stock into a small volume of your aqueous buffer while vortexing to ensure rapid mixing. Then, add this intermediate dilution to the final volume.

- Use of Pluronic F-68 or other surfactants: For in vitro assays, adding a small amount of a non-ionic surfactant like Pluronic F-68 (typically 0.01-0.1%) to your aqueous buffer can help to keep the compound in solution. Always test the compatibility of the surfactant with your specific assay.
- pH Adjustment: The solubility of compounds with ionizable groups can be pH-dependent. While specific data for **AM-0561** is not available, you could experimentally test if adjusting the pH of your buffer (if your experiment allows) improves solubility.
- Formulation with Solubilizing Agents: For in vivo studies, formulation with agents like Tween 80 or Cremophor EL may be necessary.

Problem 3: I am observing inconsistent results in my cell-based assays.

- Possible Cause: This could be due to partial precipitation of **AM-0561** in the cell culture medium, leading to a lower effective concentration.
- Solutions:
 - Visual Inspection: Before adding the compound to your cells, visually inspect the final diluted solution for any signs of precipitation (cloudiness, particles).
 - Pre-warm Medium: Ensure your cell culture medium is at 37°C before adding the **AM-0561** stock solution.
 - Fresh Dilutions: Prepare fresh dilutions of **AM-0561** for each experiment. Do not store diluted aqueous solutions.
 - Solubility Testing: If problems persist, it is advisable to experimentally determine the kinetic solubility of **AM-0561** in your specific cell culture medium (see Experimental Protocols section).

Data Presentation

AM-0561 Solubility Data

Solvent	Reported Solubility	Notes
DMSO	10 mM[1]	Recommended for stock solutions.
Aqueous Buffers (e.g., PBS, Water)	Data not publicly available	Expected to be low. Experimental determination is recommended.
Ethanol	Data not publicly available	May have limited solubility.
Cell Culture Medium	Data not publicly available	Solubility is critical for consistent results in cell-based assays and should be experimentally verified.

Experimental Protocols

Protocol 1: Preparation of a 10 mM AM-0561 Stock Solution in DMSO

- **Weighing:** Accurately weigh out the required amount of **AM-0561** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.9685 mg of **AM-0561** (Molecular Weight = 396.85 g/mol).
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the **AM-0561** powder.
- **Mixing:** Vortex the solution vigorously for 5-10 minutes. If necessary, use a bath sonicator for 5-10 minutes to ensure complete dissolution. Gentle warming to 37°C can also be applied.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C.

Protocol 2: Kinetic Solubility Assessment of AM-0561 in Aqueous Buffer

This protocol provides a general method to estimate the kinetic solubility of **AM-0561** in a buffer of interest.

- Preparation of a Dilution Series: Prepare a series of dilutions of your **AM-0561** DMSO stock solution in the aqueous buffer of interest (e.g., PBS or cell culture medium). A typical concentration range to test would be from 100 μM down to 0.1 μM .
- Incubation: Incubate the dilutions at room temperature or 37°C for a set period (e.g., 1-2 hours).
- Visual Inspection: Visually inspect each dilution for any signs of precipitation.
- (Optional) Turbidity Measurement: For a more quantitative assessment, measure the turbidity of each dilution using a nephelometer or a plate reader capable of measuring light scattering at a specific wavelength (e.g., 650 nm).
- Determination of Kinetic Solubility: The highest concentration that remains clear (or shows no significant increase in turbidity compared to a vehicle control) is considered the approximate kinetic solubility in that specific buffer.

Visualizations

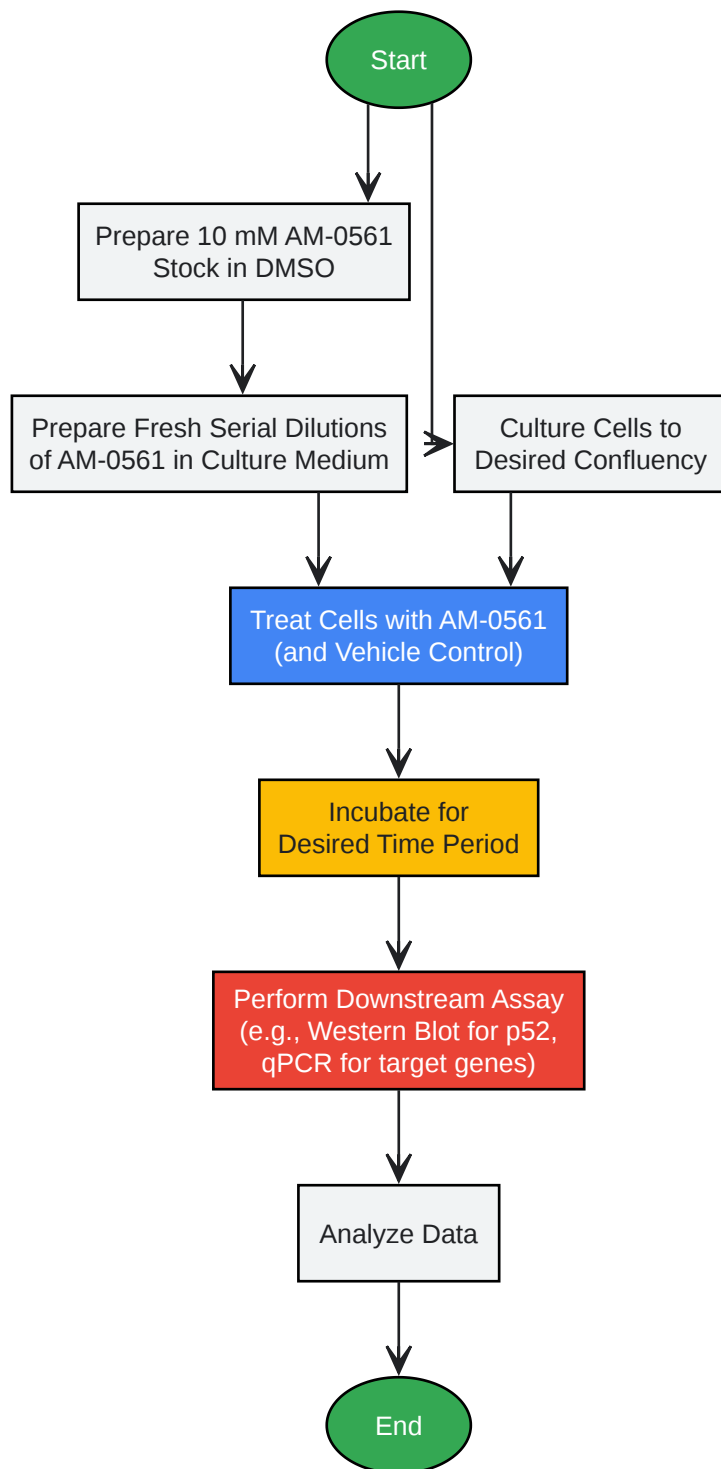
Signaling Pathway



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Caption: The Non-Canonical NF-κB Signaling Pathway and the inhibitory action of **AM-0561** on NIK.

Experimental Workflow



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Caption: A typical experimental workflow for using **AM-0561** in a cell-based assay.

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References

- 1. AM-0561 | NIK inhibitor | Probechem Biochemicals [probechem.com]
- 2. AM-0561|AM0561 [dcchemicals.com]
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